

# Application Notes and Protocols for Bitumen Rheological Measurements

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## Compound of Interest

Compound Name:	Bitumens
Cat. No.:	B1180155

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These application notes provide detailed protocols for the preparation of bitumen samples for rheological measurements using a Dynamic Shear Rheometer (DSR) and a Bending Beam Rheometer (BBR). Adherence to proper sample preparation techniques is critical for obtaining accurate and reproducible rheological data.

## Section 1: Dynamic Shear Rheometer (DSR) Sample Preparation

The Dynamic Shear Rheometer (DSR) is used to characterize the viscous and elastic behavior of bitumen at intermediate to high temperatures. The complex shear modulus ( $G^*$ ) and phase angle ( $\delta$ ) are key parameters measured with the DSR.<sup>[1][2]</sup> Proper sample preparation is crucial to ensure the repeatability and reproducibility of these measurements.<sup>[3]</sup>

## Key Sample Preparation Methods for DSR

There are three primary methods for preparing DSR test specimens: the direct transfer method, the pouring method, and the use of a silicone mold.<sup>[4]</sup> The direct transfer and pouring methods are generally preferred as they are less likely to be influenced by steric hardening.<sup>[4]</sup>

### 1. Heating the Bitumen Sample:

Before creating a test specimen, the bitumen binder must be heated until it is sufficiently fluid to pour and transfer.<sup>[5]</sup> It is crucial to avoid overheating, which can cause oxidation and hardening of the material.<sup>[6]</sup>

Parameter	Unmodified Bitumen	Modified Bitumen
Heating Temperature	Avoid temperatures $> 135^{\circ}\text{C}$ if possible. <sup>[5]</sup> A study suggests $143^{\circ}\text{C}$ for 2 hours is suitable. <sup>[7]</sup> Another recommendation is not to exceed $100^{\circ}\text{C}$ above the softening point. <sup>[2]</sup>	May require heating between $180^{\circ}\text{C}$ to $200^{\circ}\text{C}$ , but should not exceed $200^{\circ}\text{C}$ . <sup>[2]</sup>
Heating Duration	A duration of 2 hours is recommended in some studies. <sup>[6][7]</sup>	

## 2. DSR Plate and Gap Settings:

The DSR uses parallel plate geometry. The plate diameter and the gap between the plates are selected based on the expected stiffness of the binder at the test temperature.

Plate Diameter	Gap Setting	Typical Use
$25.00 \pm 0.05$ mm	1.00 mm (final testing gap)	For original and RTFO-aged binders at higher temperatures. <sup>[8]</sup>
$8.00 \pm 0.02$ mm	2.00 mm (final testing gap)	For PAV-aged binders at intermediate temperatures. <sup>[8][9]</sup>
4 mm	2.00 mm	Proposed for low-temperature rheological tests. <sup>[10]</sup>

To ensure proper adhesion, especially for modified or aged binders, it is often recommended to preheat the DSR plates.<sup>[4][9]</sup> For 8-mm plates, preheating to between  $34^{\circ}\text{C}$  and  $46^{\circ}\text{C}$  is suggested.<sup>[4]</sup>

## Experimental Protocols for DSR Sample Preparation

### Protocol 1: Direct Transfer Method

This method involves transferring the hot bitumen directly onto one of the DSR plates.

- Heat the bitumen sample to a fluid state as per the temperature guidelines in the table above.
- Set the DSR plates to the appropriate pre-heating temperature.[\[4\]](#)
- Using a heated glass or metal rod or spatula, transfer a small amount of the hot binder onto the center of the lower DSR plate.[\[4\]](#)
- Immediately move the upper plate down to the specified gap (e.g., 1.05 mm for 25-mm plates) to form the sample.[\[4\]](#)
- Allow the sample to cool and bulge slightly around the circumference.[\[3\]](#)
- Trim the excess bitumen flush with the edge of the plates using a heated spatula.[\[3\]](#)
- Close the gap by a further 50 µm to achieve the final testing gap and create a slight bulge.[\[3\]](#)
- Allow the sample to equilibrate at the test temperature for at least 10 minutes before starting the measurement.[\[8\]](#)

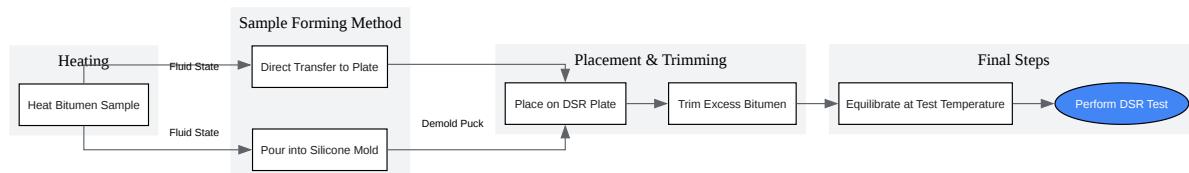
### Protocol 2: Silicone Mold Method

This method utilizes a silicone mold to create a bitumen puck of the desired diameter.

- Heat the bitumen sample to a fluid state.
- Pour the hot binder into a silicone mold with the appropriate diameter (e.g., 8 mm or 25 mm).[\[11\]](#)
- Allow the mold to cool at room temperature. For stiffer binders, the mold may be chilled in a refrigerator for a maximum of 10 minutes to facilitate demolding.[\[12\]](#)
- Remove the bitumen puck from the mold.

- Place the puck on the center of the lower DSR plate.
- Bring the upper plate down to the specified gap to slightly compress the puck.
- Trim any excess material that has been squeezed out flush with the edge of the plates using a heated spatula.[3]
- Allow the sample to equilibrate at the test temperature for at least 10 minutes.[8]

## DSR Sample Preparation Workflow



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Caption: Workflow for DSR sample preparation.

## Section 2: Bending Beam Rheometer (BBR) Sample Preparation

The Bending Beam Rheometer (BBR) is used to measure the low-temperature stiffness and relaxation properties of bitumen, which are indicative of its ability to resist thermal cracking.[13] [14] The test is typically performed on long-term aged (PAV) asphalt binder.[15]

## Key Parameters for BBR Sample Preparation

Parameter	Value	Reference
Sample Beam Dimensions	6.25 mm (depth) x 12.5 mm (width) x 127 mm (length)	<a href="#">[15]</a>
Heating Temperature	Sufficiently fluid to pour, avoid excessive heating. Oven set at no greater than 165°C.	<a href="#">[15]</a> <a href="#">[16]</a>
Cooling at Room Temperature	45 to 60 minutes	<a href="#">[15]</a>
Cooling for Demolding	5 to 10 minutes in an ice bath or freezer at -5°C	<a href="#">[15]</a>
Total Test Time	Approximately 3 hours (from sample preparation to end of test)	<a href="#">[15]</a>

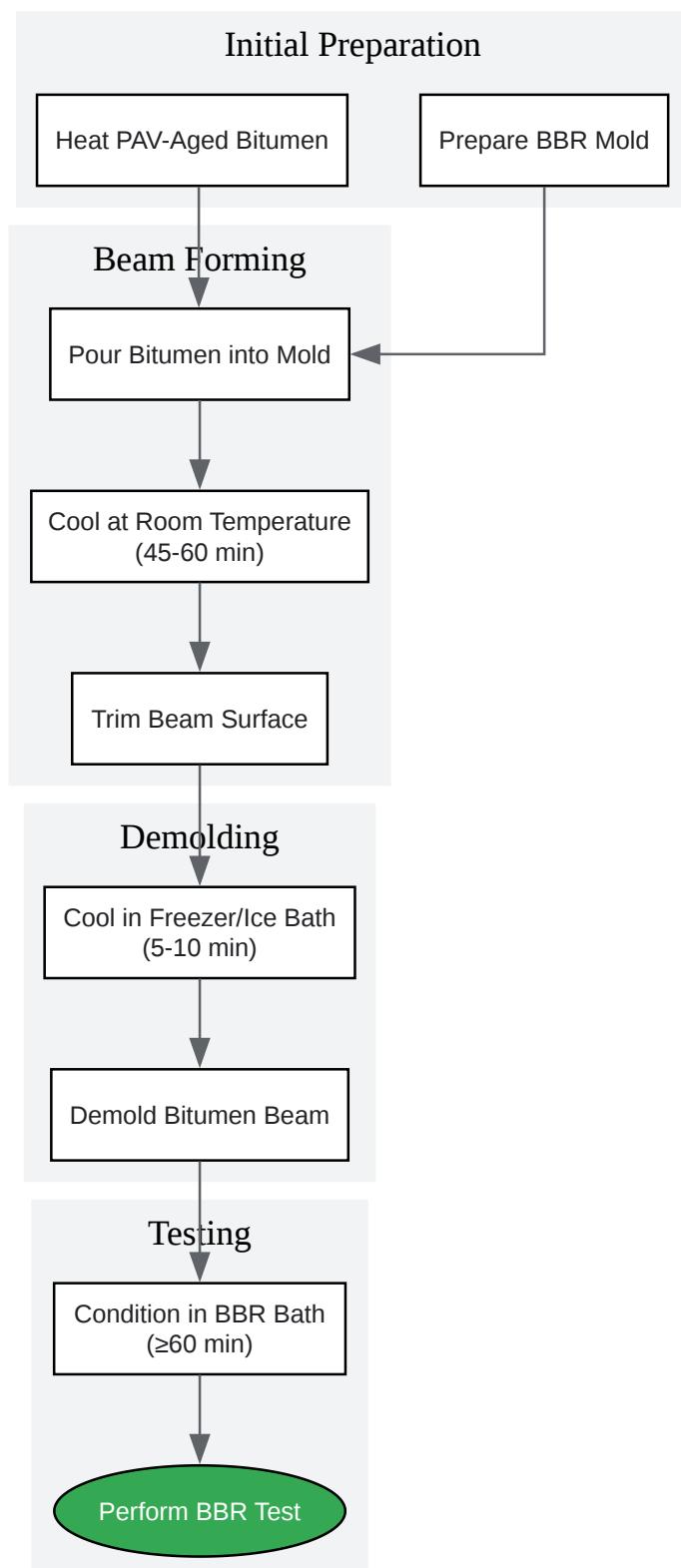
## Experimental Protocol for BBR Sample Preparation

This protocol is based on AASHTO T 313.[\[15\]](#)

- Mold Preparation: Lightly grease the aluminum mold parts and place the plastic strips on the mold faces, ensuring no air bubbles are trapped.[\[17\]](#)
- Heating: Heat the long-term aged (PAV) bitumen in a covered container until it is fluid enough to pour, stirring occasionally to ensure homogeneity.[\[15\]](#)
- Pouring: Pour the hot bitumen into the prepared molds.
- Cooling (Room Temperature): Allow the filled molds to cool at room temperature for 45 to 60 minutes.[\[15\]](#)
- Trimming: Use a hot spatula to trim the top surface of the bitumen beam flush with the top of the mold.[\[15\]](#)
- Cooling (Demolding): Place the molds in an ice bath or a freezer at approximately -5°C for 5 to 10 minutes to facilitate demolding.[\[15\]](#)

- Demolding: Carefully remove the bitumen beam from the mold, ensuring it is not damaged.
- Conditioning: Place the demolded beam in the BBR fluid bath, which has been set to the desired test temperature, for at least 60 minutes before testing. The fluid, typically ethanol, methanol, or a glycol-methanol mixture, should have a specific gravity that prevents the beam from floating.[\[15\]](#)

## BBR Sample Preparation Workflow

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Caption: Workflow for BBR sample preparation.

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